

1,3-Butanediol diacrylate proper disposal procedures

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Compound of Interest

Compound Name: 1,3-Butanediol diacrylate

Cat. No.: B091283

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Proper handling and disposal of **1,3-butanediol diacrylate** are critical for ensuring laboratory safety and environmental protection. This substance is a corrosive and toxic chemical that can cause severe skin burns, eye damage, and allergic skin reactions.[\[1\]](#)[\[2\]](#)[\[3\]](#) Adherence to strict disposal protocols is essential to mitigate these risks.

Immediate Safety and Spill Response

Before handling **1,3-butanediol diacrylate**, ensure that all necessary personal protective equipment (PPE) is readily available and in use. In the event of a spill, immediate and correct action is required to prevent harm and environmental contamination.

Personal Protective Equipment (PPE):

- Gloves: Chemical-resistant gloves.
- Eye Protection: Safety goggles and a face shield.[\[1\]](#)
- Clothing: Protective clothing to prevent skin contact.[\[1\]](#)
- Respiratory Protection: Use in a well-ventilated area, such as a chemical fume hood.[\[3\]](#) If ventilation is inadequate, an appropriate respirator is necessary.

Spill Cleanup Protocol:

- Evacuate the immediate area and ensure proper ventilation.

- Wear the appropriate PPE before approaching the spill.
- Contain the spill using an inert absorbent material such as sand, earth, or vermiculite.[1][3]
- Carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[1][3]
- Clean the spill area thoroughly with soap and water, and decontaminate all protective equipment before reuse.[1]
- Prevent the spill from entering drains or waterways.[1] If contamination of drains occurs, notify emergency services immediately.[1]

Logistical and Disposal Plan

The disposal of **1,3-butanediol diacrylate** and its containers must comply with all local, regional, and national regulations.[1][4] Never discharge the chemical into sewers or waterways.[1]

Step-by-Step Disposal Procedures:

For Unused or Waste **1,3-Butanediol Diacrylate**:

- Consult Authority: The primary step is to consult your local or regional waste management authority to identify a licensed facility for chemical waste disposal.[1]
- Preferred Disposal Method: The preferred disposal route is incineration at a licensed facility, which may include burning for heat recovery.[4]
- Alternative Treatment: If incineration is not available, treatment at an approved facility is an option. This process typically involves neutralization, followed by burial in a landfill specifically licensed to accept chemical waste.[1]
- Labeling and Storage: While awaiting disposal, store the waste material in a securely sealed and clearly labeled container in a cool, dry, and well-ventilated area.

For Empty Containers:

- Hazard Warning: Empty containers may still contain hazardous chemical residues and vapors.[\[1\]](#)
- Do Not Reuse: Do not reuse the container for other products.
- Decontamination: Decontaminate the container if possible. Observe all label safeguards until the container is cleaned and destroyed.[\[1\]](#)
- Disposal:
 - Return the container to the supplier for reuse or recycling if possible.[\[1\]](#)
 - If returning is not an option, puncture the container to prevent re-use and dispose of it at an authorized landfill.[\[1\]](#)

Material Properties and Safety Data

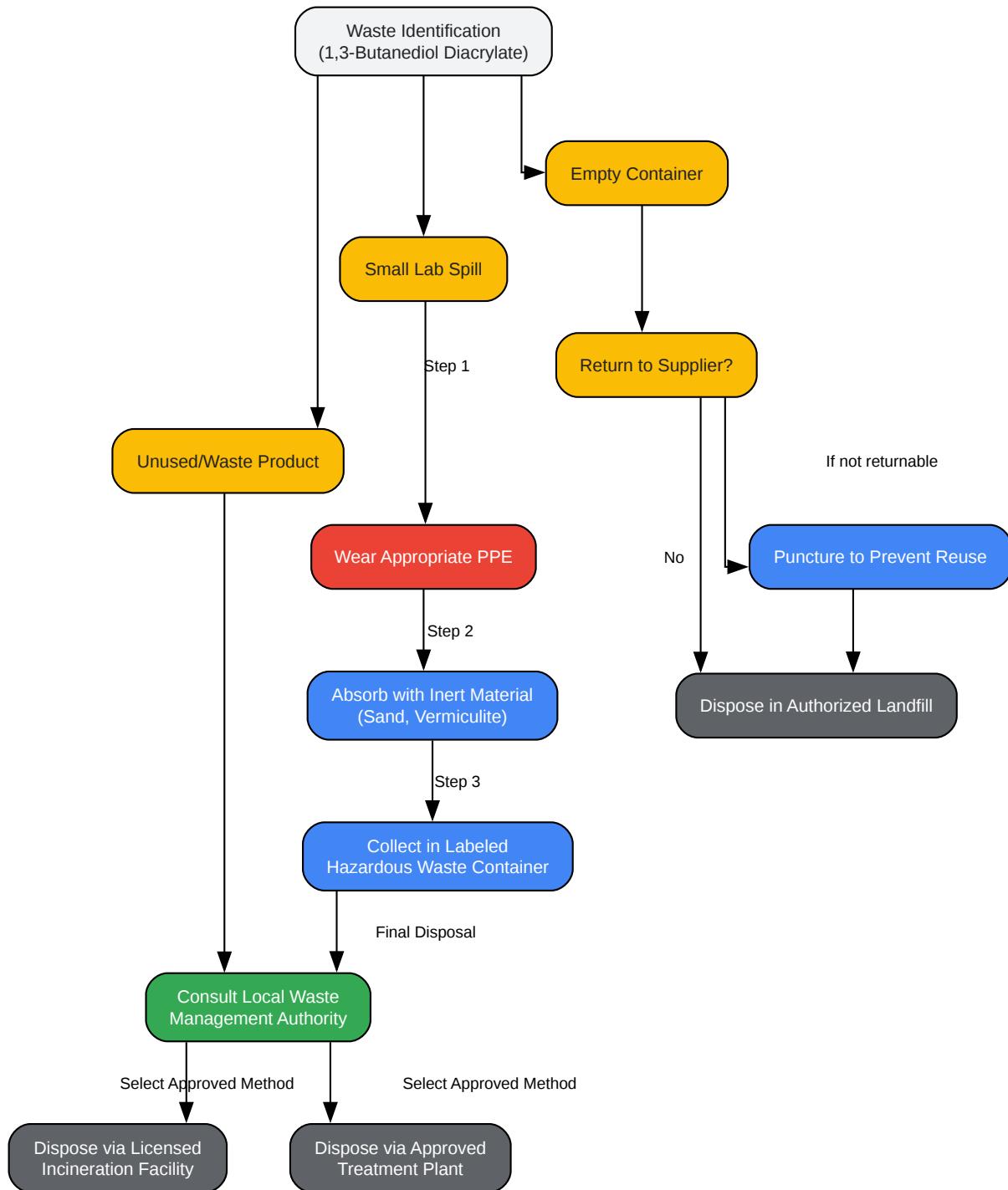
The following table summarizes key quantitative data for **1,3-butanediol diacrylate**, providing essential information for safe handling and storage.

Property	Value
Chemical Formula	C ₁₀ H ₁₄ O ₄
Molecular Weight	198.22 g/mol
Appearance	Liquid
Density	1.03 g/mL at 25 °C
Flash Point	93 °C (199.4 °F) - closed cup
Storage Class Code	8A - Combustible corrosive hazardous materials
Hazard Statements	H312, H314, H317 (Harmful in contact with skin, Causes severe skin burns and eye damage, May cause an allergic skin reaction)

Data sourced from Sigma-Aldrich and CymitQuimica Safety Data Sheets.[\[1\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **1,3-butanediol diacrylate**, from initial handling to final disposal.

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Caption: Workflow for the proper disposal of **1,3-Butanediol Diacrylate**.

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